

history and discovery of 2,3-Dibromopropionyl chloride

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Compound of Interest

Compound Name: 2,3-Dibromopropionyl chloride

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An In-depth Technical Guide to **2,3-Dibromopropionyl Chloride**: History, Synthesis, and Applications

Introduction

2,3-Dibromopropionyl chloride (CAS No: 18791-02-1) is a highly reactive, halogenated acyl chloride that serves as a pivotal intermediate in synthetic organic chemistry.[1] With the linear formula $\text{BrCH}_2\text{CHBrCOCl}$, its structure incorporates a reactive acyl chloride functional group and vicinal bromine atoms, making it a versatile building block for introducing complex functionalities into molecules.[2] This guide provides a comprehensive overview of its history, a detailed examination of its synthesis, an analysis of its chemical properties and reactivity, and a discussion of its significant applications in the development of pharmaceuticals and industrial chemicals.

Historical Context and Discovery

While a singular moment of discovery is not prominently documented, **2,3-Dibromopropionyl chloride** emerged during the mid-20th century from the broader scientific pursuit of novel, reactive intermediates for organic synthesis.[1] Its development was not an isolated event but rather a logical progression in the field of halogenated organic compounds. Chemists sought to create polyfunctional molecules that could act as synthons for more complex chemical structures. The combination of a highly reactive acyl chloride with two bromine atoms on the adjacent carbons provided a unique tool for constructing heterocyclic compounds and other intricate molecular architectures, securing its place as a valuable, albeit specialized, reagent in

the synthetic chemist's toolbox.[1] It is an entirely synthetic compound with no known natural sources.[1]

Physicochemical Properties

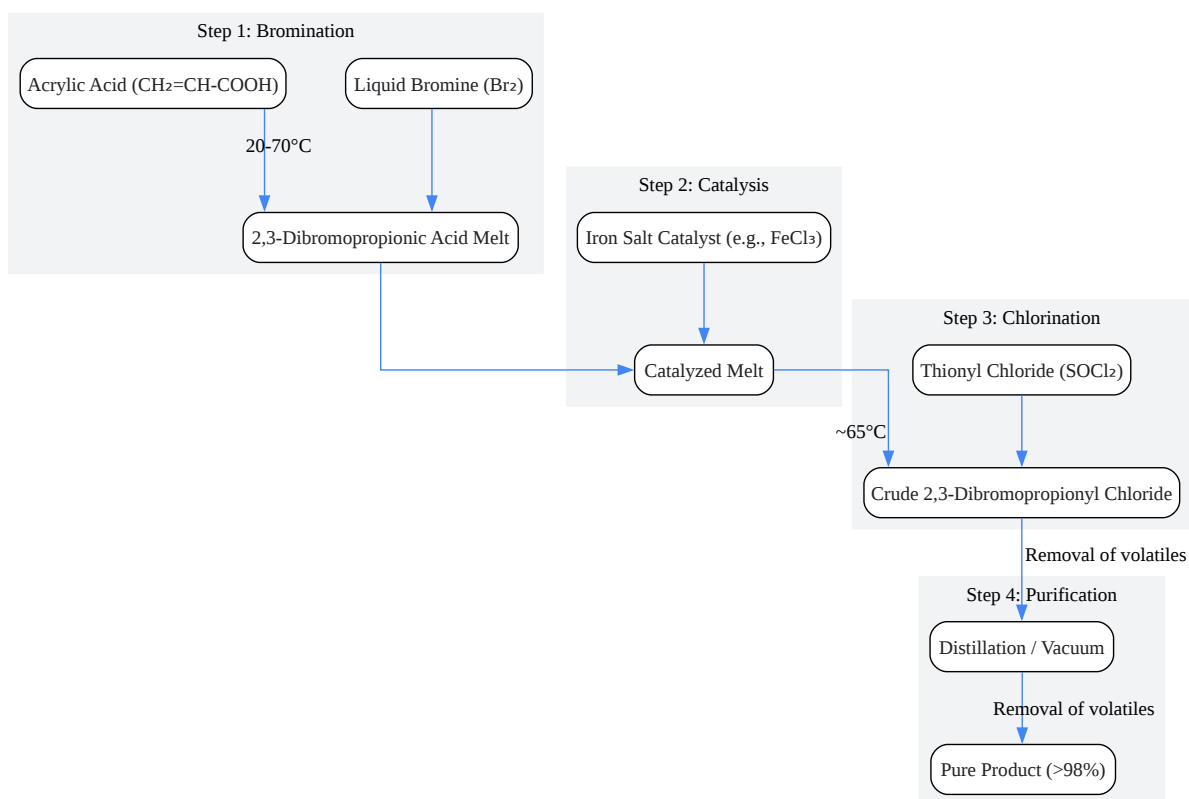
2,3-Dibromopropionyl chloride is a colorless to pale yellow liquid with a sharp, pungent odor characteristic of acyl chlorides.[1] Its key physical and chemical properties are summarized below.

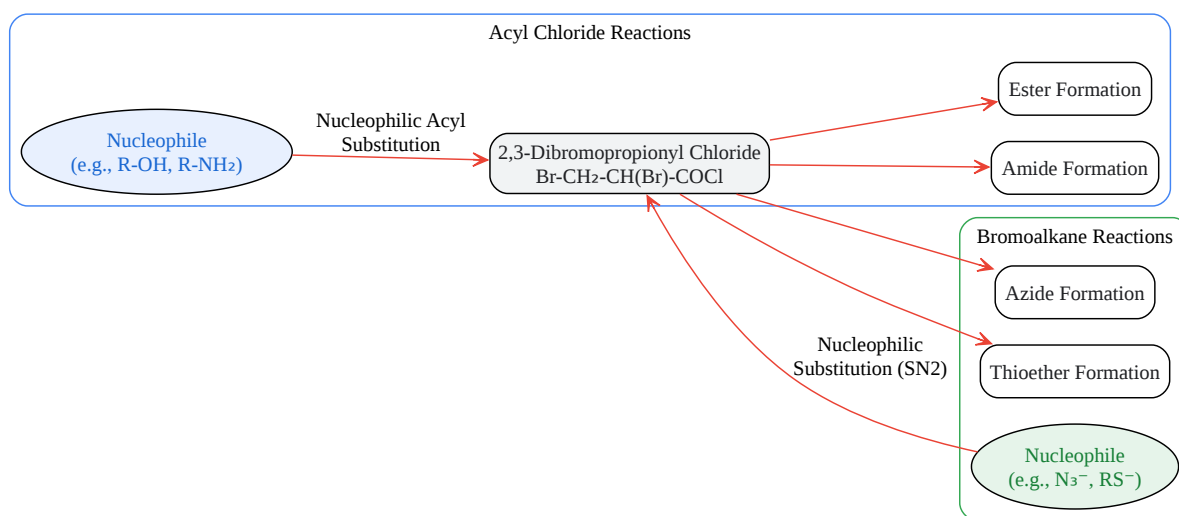
Property	Value	Source(s)
CAS Number	18791-02-1	[2][3][4]
Molecular Formula	C ₃ H ₃ Br ₂ ClO	[4]
Molecular Weight	250.32 g/mol	[2]
Appearance	Clear, colorless to yellow/green liquid	[1][3][4]
Boiling Point	191-193 °C	[2][5]
Density	2.181 g/mL at 25 °C	[2][5]
Refractive Index	n _{20/D} 1.542	[2]
Flash Point	66 °C (150.8 °F) - closed cup	[2][6]
Solubility	Insoluble and reacts violently with water	[1][7]
Stability	Moisture-sensitive; typically stored under an inert gas	[1][3]

Modern Synthesis: An Optimized One-Pot Process

The industrial preparation of **2,3-Dibromopropionyl chloride** has been refined into an efficient, high-yield, one-pot process that avoids the isolation of intermediates. This method, detailed in patent literature, ensures high purity and is crucial for its role as a precursor for reactive dyes and other fine chemicals.[8][9]

The overall workflow is illustrated below:





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Caption: Primary reaction pathways for **2,3-Dibromopropionyl chloride**.

- **Nucleophilic Acyl Substitution:** The acyl chloride group is highly susceptible to attack by nucleophiles. It readily reacts with alcohols to form esters, with amines to form amides, and with water (violently) to hydrolyze back to the carboxylic acid. [1][7] This reactivity is central to its function in attaching the dibromopropyl moiety to other molecules.
- **Nucleophilic Substitution at Brominated Carbons:** The bromine atoms can be displaced by a variety of nucleophiles. This allows for the introduction of other functional groups, such as azides, thiols, or amines, and is particularly useful in the synthesis of heterocyclic compounds and chiral molecules.

Applications in Synthesis

2,3-Dibromopropionyl chloride is a key intermediate in several areas of chemical manufacturing and research.

- **Pharmaceutical Synthesis:** It is a documented precursor in the synthesis of various biologically active molecules. Notable examples include:
 - **Antiarrhythmic Agents:** Used in the synthesis of 2,3-diaminopropionanilides. [2][5] * **Chiral Synthesis:** Employed in the chiral synthesis of both enantiomers of 1,4-dideoxy-1,4-iminolyxitol and 1,4-dideoxy-1,4-iminoribitol, which are iminosugars with potential therapeutic applications. [2][5] * **Neuroexcitatory Amino Acids:** Utilized in a concise enantioselective synthesis of acromelic acid A, a potent neurotoxin used in neuroscience research. [2][5] * **Reactive Dyes:** It serves as an important intermediate for reactive dyes, where the dibromopropionyl group acts as a reactive "handle" that can form a covalent bond with fibers like cotton. [8][9][10] * **Agrochemicals:** The compound is also used as an intermediate in the synthesis of various agrochemicals, leveraging its reactivity to build complex pesticidal and herbicidal molecules. [1]

Safety, Handling, and Storage

Due to its high reactivity and hazardous nature, strict safety protocols must be followed when handling **2,3-Dibromopropionyl chloride**.

Hazard Summary

GHS Hazard Statement	Description
H227	Combustible liquid
H290	May be corrosive to metals
H302	Harmful if swallowed
H314	Causes severe skin burns and eye damage
H335	May cause respiratory irritation

Data sourced from multiple suppliers and safety data sheets. [2][3][11]

Handling and Personal Protective Equipment (PPE)

- All work should be conducted in a well-ventilated chemical fume hood. [7]* Eye/Face Protection: Wear chemical safety goggles and a face shield. [2][6]* Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber) and protective clothing to prevent any skin contact. [7][12]* Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors and acid gases. [6][12]* Handling Precautions: Keep away from heat, sparks, and open flames. [3][7] Avoid contact with water and moisture, as it reacts violently. [7] Do not ingest or breathe vapors. [7]

Storage

- Store in a cool, dry, and well-ventilated area, locked up and away from incompatible materials such as water, strong bases, and strong oxidizing agents. [3][7]* The container must be kept tightly closed. It is often stored under an inert gas atmosphere (e.g., nitrogen or argon) to prevent degradation from moisture. [1][3]* Use corrosive-resistant containers for storage. [3][7]

Conclusion

2,3-Dibromopropionyl chloride is a potent and versatile synthetic intermediate whose value is defined by its dual reactivity. While its discovery was an evolutionary step in the development of reactive chemical tools, its modern, optimized synthesis has made it a reliable component in the production of high-value products, from life-saving pharmaceuticals to vibrant reactive dyes. Its hazardous nature demands rigorous safety protocols, but for the trained chemist, it offers an efficient pathway to complex molecular architectures that are otherwise difficult to access.

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